

# Personal protective equipment for handling Fructose

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## Compound of Interest

Compound Name: Fructose

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## Essential Safety and Handling Guide for Fructose

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Fructose** in a laboratory setting. By offering clear, procedural guidance, we aim to be your preferred source for laboratory safety and chemical handling information, ensuring your work can be conducted with the utmost safety and confidence.

## Personal Protective Equipment (PPE)

When handling **Fructose**, a thorough risk assessment should be conducted. The following personal protective equipment is recommended to minimize exposure and ensure safety.

Eye and Face Protection:

- Safety Glasses: Always wear safety glasses with side shields that conform to EN166 or NIOSH standards.[1][2]
- Splash Goggles: For tasks with a higher risk of splashing, it is recommended to use splash goggles.[3]

Skin Protection:

- **Gloves:** Chemical-resistant gloves should be worn at all times.[1][2][3] Vinyl disposable gloves are suitable for protection for up to 8 hours before piercing.[3] It is crucial to inspect gloves for any damage before use and to use a proper glove removal technique to avoid skin contact.[1]
- **Lab Coat:** A standard lab coat is recommended to protect against accidental splashes.[3] For more extensive handling, impervious clothing should be considered.[1][2]

#### Respiratory Protection:

- **Ventilation:** Work in a well-ventilated area. Good general ventilation is typically sufficient.[3] If ventilation is inadequate, or for nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be used.[1][4]
- **Respirator Cartridges:** For higher-level protection, type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges are recommended.[1][4]

## Quantitative Data for Fructose

The following table summarizes key quantitative data for **Fructose**, providing a quick reference for its physical, chemical, and toxicological properties.

Property	Value	Reference
Chemical Formula	C <sub>8</sub> H <sub>14</sub> O <sub>4</sub>	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	174.19 g/mol	<a href="#">[8]</a>
CAS Number	6413-10-1	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[9]</a>
Appearance	Colorless liquid	<a href="#">[4]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Odor	Strong, fruity, apple-like	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[10]</a>
Boiling Point	212 °C (1 atm)	<a href="#">[9]</a>
Flash Point	92 °C (Closed Cup)	<a href="#">[9]</a>
Density	1.08 g/mL (at 20°C)	<a href="#">[9]</a>
Refractive Index	1.430 - 1.434 (at 20°C)	
Solubility	Sparsely soluble in water; soluble in alcohol.	<a href="#">[9]</a>
Oral LD50 (Rat)	>5 g/kg	<a href="#">[11]</a>
Dermal LD50 (Rat)	>5 g/kg	<a href="#">[11]</a>
NOAEL (Repeated Dose, Rat)	333 mg/kg/day	<a href="#">[11]</a>

## Experimental Protocols

### Acute Oral Toxicity (LD50)

The oral LD50 value for **Fructose** in rats was determined to be greater than 5 g/kg.[\[11\]](#) This "limit test" is a common initial step in assessing acute toxicity. The general procedure for a limit test is as follows:

- Animal Selection: Healthy, young adult rats of a single sex are typically used.[\[12\]](#)
- Fasting: Animals are fasted overnight prior to dosing to ensure the substance is absorbed.  
[\[13\]](#)

- Dosing: A single high dose of the test substance (e.g., 5 g/kg body weight) is administered orally via gavage.[14]
- Observation: Animals are observed for mortality, signs of toxicity, and behavioral changes for up to 14 days.[13][14]
- Conclusion: If no mortality is observed, the LD50 is determined to be greater than the tested dose.[14]

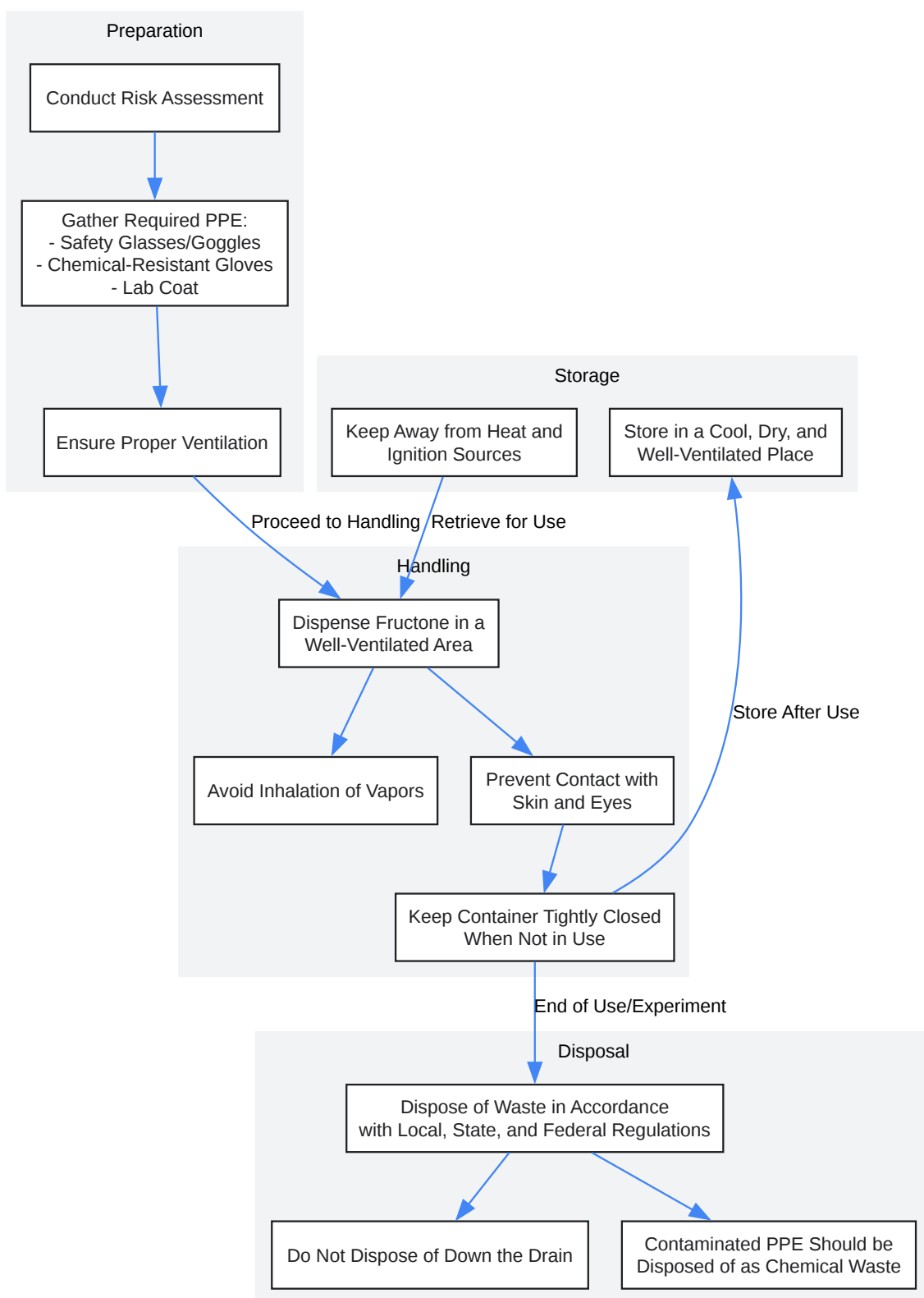
#### Combined Repeated Dose Toxicity with the Reproduction/Developmental Toxicity Screening Test (OECD 422)

The No Observed Adverse Effect Level (NOAEL) for **Fructose** was determined from a study following a protocol similar to OECD Guideline 422.[11] This test provides information on the effects of repeated exposure on general toxicity and reproductive performance. A generalized methodology is:

- Animal Groups: At least three groups of male and female rats are given daily doses of the test substance, with a control group receiving a placebo.[9][15]
- Dosing Period: Males are dosed for a minimum of four weeks, and females are dosed throughout the study (approximately 54-63 days).[9][15]
- Mating: After the initial dosing period, animals are mated.[15]
- Observations: Throughout the study, animals are observed for clinical signs of toxicity, and their body weight and food consumption are monitored. Offspring are also examined.[15]
- Necropsy and Histopathology: At the end of the study, all animals are euthanized, and a detailed examination of their organs and tissues is performed.[9][15]
- NOAEL Determination: The NOAEL is the highest dose level at which no adverse effects are observed.[16]

## Safe Handling and Disposal Workflow

The following diagram illustrates the standard operating procedure for the safe handling and disposal of **Fructose**.

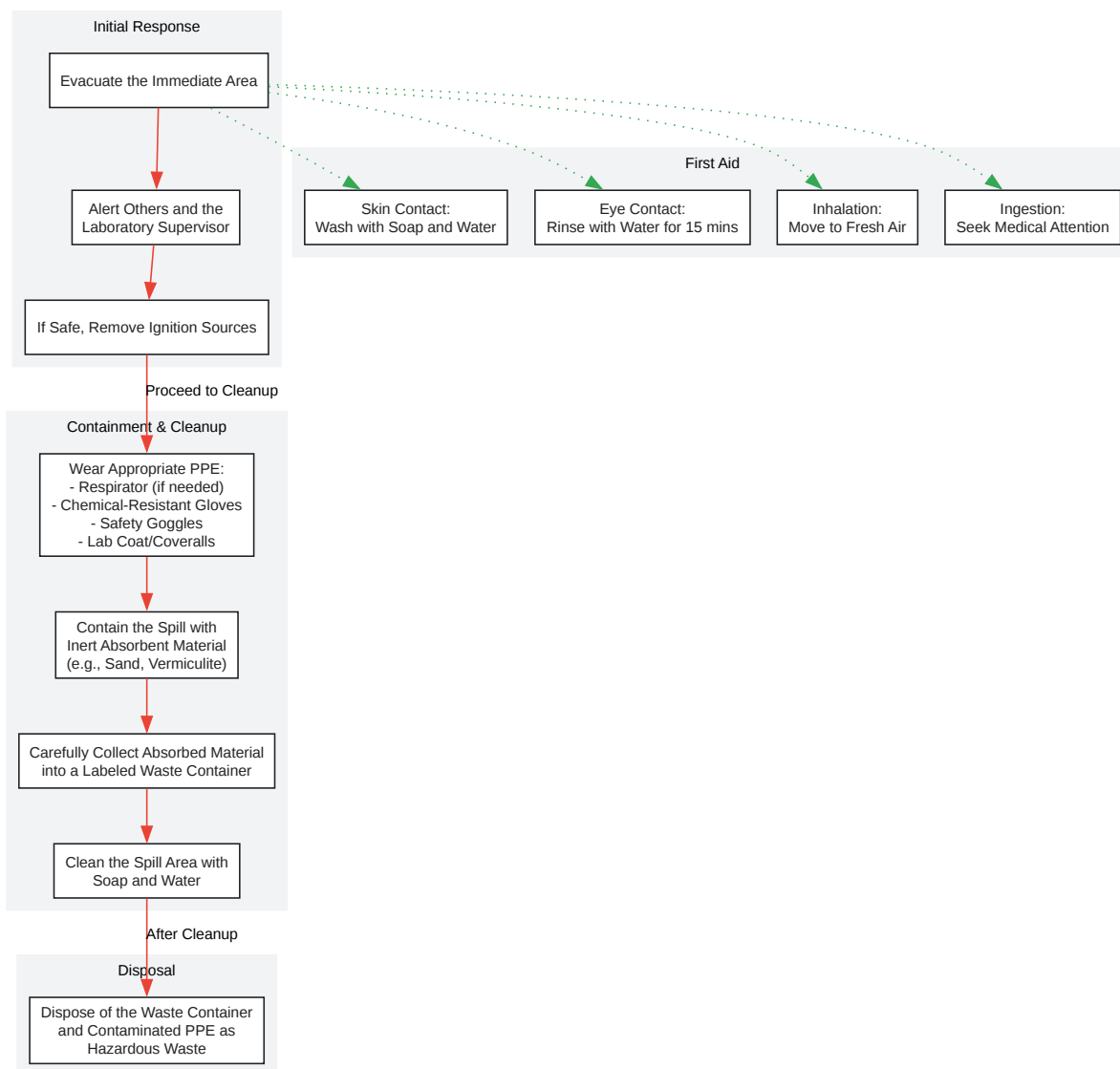


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Caption: Workflow for the safe handling and disposal of **Fructose**.

## Emergency Response for Fructose Spill

In the event of a **Fructose** spill, follow the steps outlined in the diagram below to ensure a safe and effective response.



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Caption: Emergency response plan for a **Fructose** spill.

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